

Vergleichende Analyse verschiedener Weichmacher für Polyvinylbutyral

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vinylbutyraldehydlosung

Cat. No.: B15481046

[Get Quote](#)

Eine vergleichende Analyse verschiedener Weichmacher für Polyvinylbutyral (PVB) ist für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung von entscheidender Bedeutung, um die Materialeigenschaften für spezifische Anwendungen zu optimieren. Diese Anleitung bietet einen objektiven Vergleich der Leistung gängiger Weichmacher für PVB, unterstützt durch experimentelle Daten, detaillierte Versuchsprotokolle und eine Visualisierung der molekularen Wechselwirkungen.

Zusammenfassung der quantitativen Daten

Die Auswahl des Weichmachers hat einen signifikanten Einfluss auf die mechanischen und thermischen Eigenschaften von Polyvinylbutyral. Die folgende Tabelle fasst die Leistungsdaten verschiedener Weichmacher in PVB zusammen.

Eigenschaft	Weichmacher	Konzentration (Gew.-%)	Wert	Quelle(n)
Zugfestigkeit	Triethylenglykol-di-2-ethylhexanoat (3GO)	28	19,3 MPa	[1]
Dibutylsebacat (DBS) in PVC	-	15,7 MPa	[2][3]	
Bruchdehnung	Triethylenglykol-di-2-ethylhexanoat (3GO)	28	265 %	[1]
Dibutylsebacat (DBS) in PVC	-	350 %	[2][3]	
Glasübergangstemperatur (Tg)	Kein Weichmacher	0	49 - 74 °C	[1][4][5]
Triethylenglykol-di-2-ethylhexanoat (3GO)	28	16,2 °C	[1]	
Dibutylsebacat (DBS)	25	ca. 16 °C	[4]	
Benzylbutylphthalat (BBP)	25	ca. 16 °C	[4]	

*Daten für mit Dibutylsebacat (DBS) weichgemachtes PVC werden als Anhaltspunkt für die Leistungsfähigkeit von Sebacat-Weichmachern aufgeführt.

Experimentelle Protokolle

Die in der obigen Tabelle aufgeführten quantitativen Daten basieren auf den folgenden standardisierten experimentellen Methoden:

Bestimmung der zugehörigen Eigenschaften (Zugfestigkeit und Bruchdehnung)

Die Messung der Zugfestigkeit und der Bruchdehnung von dünnen Kunststofffolien wird in der Regel nach dem Standard ASTM D882 durchgeführt.

Methodik:

- **Probenvorbereitung:** Aus der weichgemachten PVB-Folie werden rechteckige Probestreifen mit einer definierten Breite (z. B. 25,4 mm) und Länge geschnitten. Die Dicke der Proben wird an mehreren Punkten gemessen und der Durchschnittswert ermittelt.
- **Konditionierung:** Die Proben werden vor der Prüfung für eine festgelegte Zeit (z. B. 24 Stunden) bei einer Standardtemperatur (23 ± 2 °C) und relativer Luftfeuchtigkeit (50 ± 5 %) konditioniert.
- **Prüfungsdurchführung:** Die Probe wird in die Klemmen einer universellen Prüfmaschine eingespannt. Die Klemmen bewegen sich mit einer konstanten Geschwindigkeit auseinander, wodurch die Probe gedehnt wird, bis sie reißt.
- **Datenerfassung:** Während des Versuchs werden die aufgebrachte Kraft und die Längenänderung der Probe kontinuierlich aufgezeichnet.
- **Berechnung:**
 - Die Zugfestigkeit wird als die maximale Kraft pro ursprünglicher Querschnittsfläche der Probe berechnet.
 - Die Bruchdehnung wird als prozentuale Längenänderung der Probe zum Zeitpunkt des Bruchs im Verhältnis zur ursprünglichen Länge berechnet.

Bestimmung der Glasübergangstemperatur (T_g)

Die Glasübergangstemperatur von Polymeren wird üblicherweise mittels dynamischer Differenzkalorimetrie (DSC) gemäß ASTM D3418 bestimmt.

Methodik:

- **Probenvorbereitung:** Eine kleine Menge der weichgemachten PVB-Folie (typischerweise 5-10 mg) wird in einen Aluminium-DSC-Tiegel eingewogen und versiegelt.
- **Prüfungsdurchführung:** Der Tiegel mit der Probe und ein leerer Referenztiegel werden in die DSC-Zelle eingebracht. Die Zelle wird dann einem kontrollierten Temperaturprogramm unterworfen, das typischerweise einen Heiz-, einen Kühl- und einen zweiten Heizzyklus umfasst, um die thermische Vorgeschichte des Materials zu eliminieren. Eine typische Heizrate ist 10 °C/min.
- **Datenerfassung:** Das DSC-Gerät misst die Wärmestromdifferenz zwischen der Probe und der Referenz als Funktion der Temperatur.
- **Analyse:** Die Glasübergangstemperatur wird als eine stufenförmige Änderung in der Wärmestromkurve während des zweiten Heizzyklus identifiziert. Der Tg-Wert wird typischerweise als der Mittelpunkt dieser Stufe bestimmt.

Bestimmung der Weichmachermigration

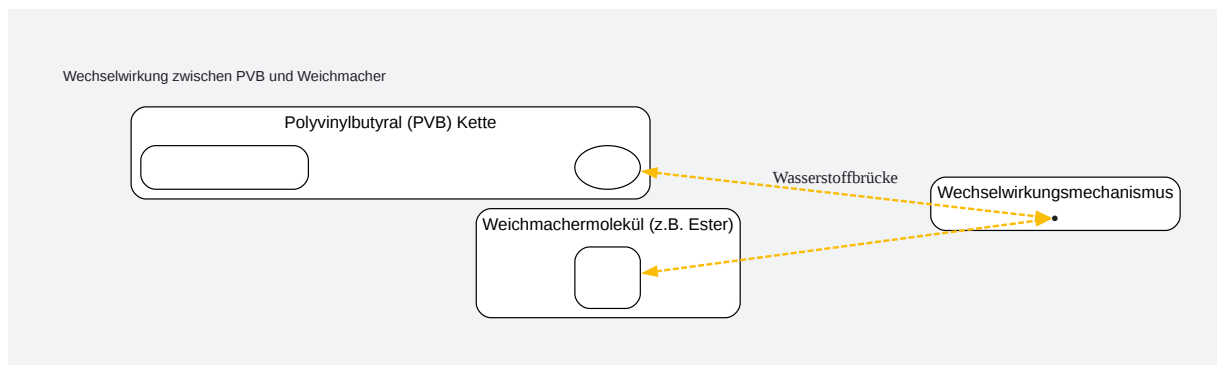
Die Migration von Weichmachern aus Kunststofffolien kann durch verschiedene Methoden bewertet werden, einschließlich Gewichtsverlustmessungen nach Lagerung unter bestimmten Bedingungen.

Methodik:

- **Probenvorbereitung:** Weichgemachte PVB-Folien definierter Größe und Gewichts werden vorbereitet.
- **Lagerung:** Die Proben werden in einer Umgebung mit erhöhter Temperatur (z. B. 70 °C) und/oder in Kontakt mit einem absorbierenden Material oder einer Flüssigkeit gelagert.
- **Messung:** In regelmäßigen Abständen werden die Proben entnommen, gereinigt und erneut gewogen.
- **Berechnung:** Der prozentuale Gewichtsverlust wird als Indikator für die Weichmachermigration berechnet.

Visualisierung der molekularen Wechselwirkungen

Die Wirksamkeit eines Weichmachers in PVB hängt stark von seiner Fähigkeit ab, mit den Polymerketten zu interagieren. Die primäre Wechselwirkung ist die Bildung von Wasserstoffbrückenbindungen zwischen den polaren Gruppen des Weichmachers (z. B. Estergruppen) und den freien Hydroxylgruppen (-OH) des Polyvinylbutyrals. Diese Wechselwirkungen unterbrechen die starken Wasserstoffbrückenbindungen zwischen den PVB-Ketten, was zu einer erhöhten Kettenbeweglichkeit und damit zu einer Verringerung der Glasübergangstemperatur und einer Erhöhung der Flexibilität führt.



[Click to download full resolution via product page](#)

Abbildung 1: Schematische Darstellung der Wasserstoffbrückenbindung zwischen einer Hydroxylgruppe der PVB-Kette und einer polaren Gruppe eines Weichmachermoleküls.

Das obige Diagramm illustriert das grundlegende Prinzip der Weichmachung von PVB. Die Wasserstoffbrückenbindung (gestrichelte Linie) zwischen der Hydroxylgruppe (-OH) des PVB und dem Sauerstoffatom der Carbonylgruppe (C=O) des Ester-Weichmachers ist entscheidend. Diese Wechselwirkung verringert die intermolekularen Kräfte zwischen den PVB-Ketten und erhöht deren Abstand, was zu den gewünschten makroskopischen Eigenschaften wie Flexibilität und einer niedrigeren Glasübergangstemperatur führt. Die Wahl

des Weichmachers beeinflusst die Stärke und Anzahl dieser Wechselwirkungen und damit die Endleistung des Materials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scholarly.org [scholarly.org]
- 2. researchgate.net [researchgate.net]
- 3. Dibutyl sebacate as PVC ecoplasticizer—economic synthesis and functional properties - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Selection of Conditions in PVB Polymer Dissolution Process for Laminated Glass Recycling Applications [mdpi.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Vergleichende Analyse verschiedener Weichmacher für Polyvinylbutyral]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15481046#vergleichende-analyse-verschiedener-weichmacher-f-r-polyvinylbutyral]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com